

Application Notes & Protocols for the Quantification of 2-(3-Cyclohexylpropionyl)oxazole

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Compound of Interest

Compound Name: 2-(3-Cyclohexylpropionyl)oxazole

Cat. No.: B1325484

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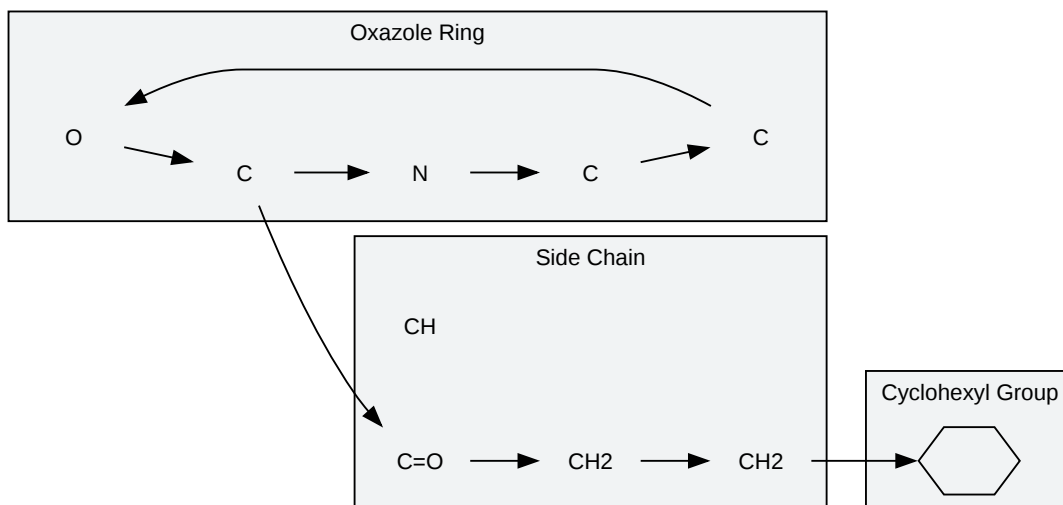
Introduction

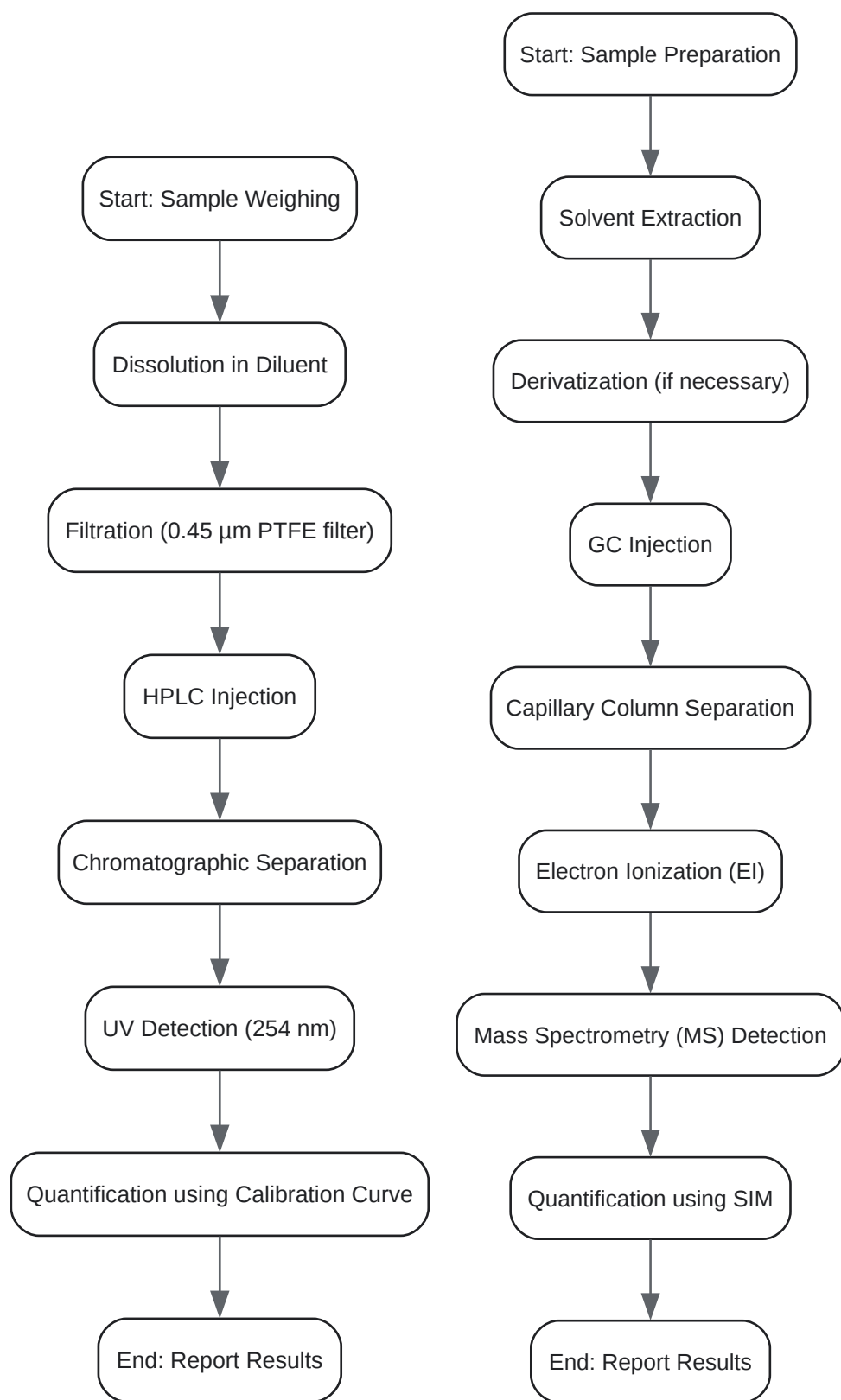
2-(3-Cyclohexylpropionyl)oxazole is a heterocyclic compound featuring an oxazole ring, which is a common scaffold in medicinal chemistry.^{[1][2]} The development of robust and reliable analytical methods for the quantification of such compounds is crucial for various stages of drug development, including pharmacokinetic studies, formulation analysis, and quality control. These application notes provide detailed protocols for the quantification of **2-(3-Cyclohexylpropionyl)oxazole** in a pharmaceutical formulation using High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) and Gas Chromatography-Mass Spectrometry (GC-MS).

Chemical Structure and Properties

A diagram of the chemical structure of **2-(3-Cyclohexylpropionyl)oxazole** is provided below.

Chemical Structure of 2-(3-Cyclohexylpropionyl)oxazole





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References

- 1. A comprehensive review on biological activities of oxazole derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 2. chemmethod.com [chemmethod.com]
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